

Personal protective equipment for handling 2-Hydroxyphenylthiourea

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Compound of Interest

Compound Name: **2-Hydroxyphenylthiourea**

Cat. No.: **B072812**

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Essential Safety and Handling Guide for 2-Hydroxyphenylthiourea

This guide provides immediate, essential safety protocols and logistical plans for the handling and disposal of **2-Hydroxyphenylthiourea**, tailored for laboratory and drug development professionals. Following these procedures is critical for ensuring personnel safety and regulatory compliance.

Hazard Identification and Safety Data

2-Hydroxyphenylthiourea is classified as hazardous.^[1] The primary route of acute toxicity is ingestion. Below is a summary of key safety information.

Hazard Classification	GHS Category	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 4	Warning	H302: Harmful if swallowed. [1]
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation.
Serious Eye Damage/Irritation	Category 2A	Warning	H319: Causes serious eye irritation.
Specific Target Organ Toxicity (Single Exposure)	Category 3	Warning	H335: May cause respiratory irritation.

Quantitative Data:

Parameter	Value	Source / Remarks
Occupational Exposure Limits (OEL)	Not Established	No specific OELs have been established for 2-Hydroxyphenylthiourea or the parent compound, Thiourea. [2] [3] In the absence of specific limits, it is prudent to handle it as a hazardous compound and minimize exposure.
LD50 (Oral)	Data not available	Classified as Category 4, indicating it is harmful if swallowed. [1]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure. All personnel handling **2-Hydroxyphenylthiourea** must use the following:

- Eye and Face Protection: Wear chemical safety goggles or glasses that conform to OSHA's 29 CFR 1910.133 or European Standard EN166.[1]
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber) to prevent skin contact.
- Body Protection: A lab coat or long-sleeved clothing is required to protect the skin.[4]
- Respiratory Protection: If dust formation is likely or ventilation is inadequate, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[2]

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the safe handling of **2-Hydroxyphenylthiourea** from receipt to disposal.

3.1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the container in a cool, dry, and well-ventilated area, away from heat and sources of ignition.[2]
- Keep the container tightly closed when not in use.[2]
- Ensure storage is separate from incompatible materials such as strong oxidizing agents.

3.2. Handling and Use:

- Preparation: Before handling, ensure a safety shower and eyewash station are accessible. Conduct all work within a certified chemical fume hood to ensure adequate ventilation.[1]
- Weighing and Transfer: Handle as a solid to avoid creating dust. If dust formation is unavoidable, use appropriate respiratory protection.
- Personal Hygiene: Do not eat, drink, or smoke in the handling area.[1] Wash hands, face, and any exposed skin thoroughly after handling the substance.[1]

- Avoid Contact: Take all necessary precautions to avoid direct contact with skin and eyes, and prevent inhalation or ingestion.[1]

3.3. Emergency Procedures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.[1][2]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, consult a physician.[1][2]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide artificial respiration. Get medical attention if symptoms occur.[2]
- Ingestion: If swallowed, rinse the mouth with water. Call a poison control center or doctor immediately if you feel unwell.[1][2]

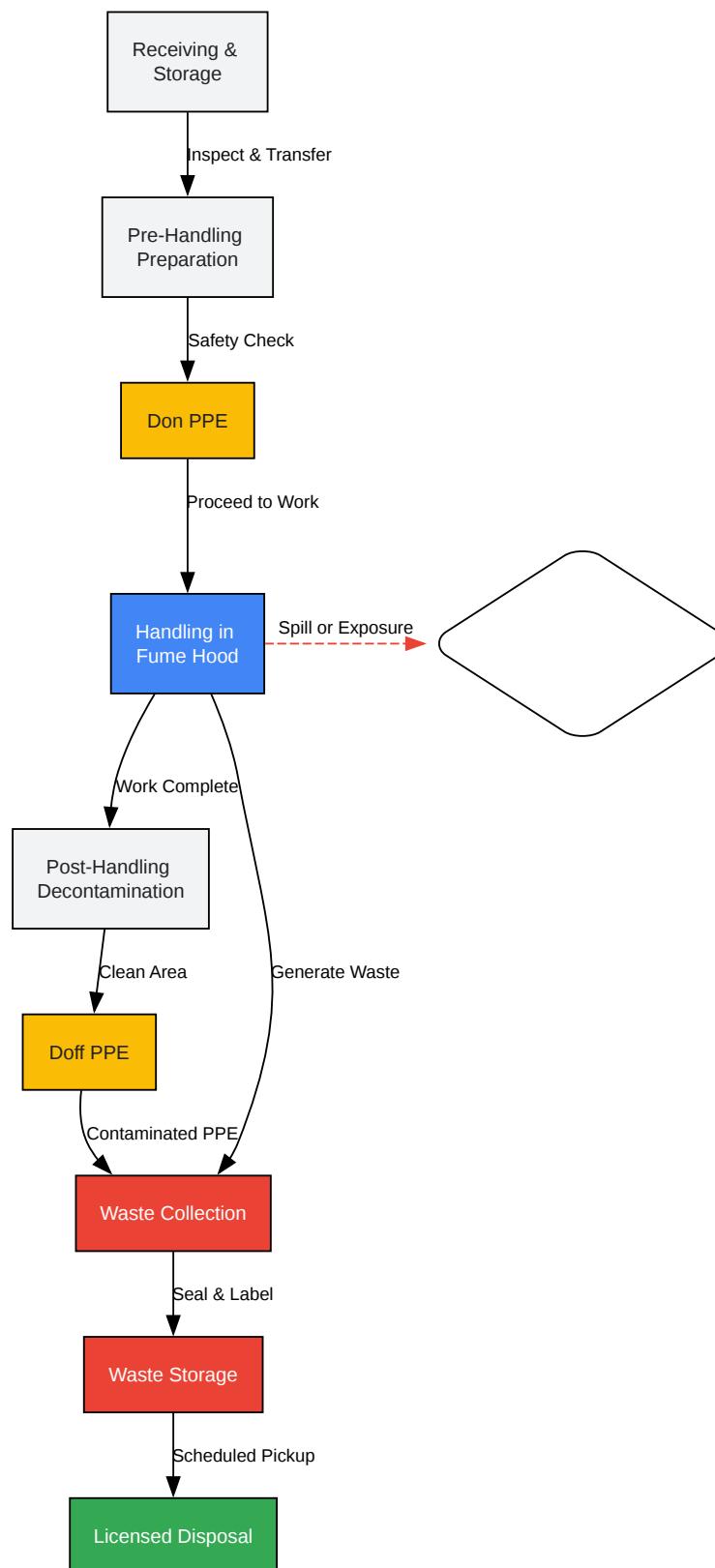
Disposal Plan

All waste containing **2-Hydroxyphenylthiourea** must be treated as hazardous waste.

- Waste Collection: Collect all waste material (including contaminated PPE) in a designated, properly labeled, and sealed hazardous waste container. Do not mix with other waste streams unless compatibility is confirmed.
- Container Labeling: Clearly label the waste container with "Hazardous Waste" and the chemical name "**2-Hydroxyphenylthiourea**."
- Storage of Waste: Store the sealed waste container in a designated and secure hazardous waste accumulation area.
- Final Disposal: Dispose of the contents and the container in accordance with all local, state, and federal regulations. This must be done through an approved and licensed waste disposal company.[1][2]

Workflow for Safe Handling and Disposal

The following diagram illustrates the lifecycle for the safe management of **2-Hydroxyphenylthiourea** in a laboratory setting.



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Caption: Workflow for **2-Hydroxyphenylthiourea** Handling.

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